

2-Methoxy-5-methylpyridine: A Versatile Ligand in Coordination Chemistry

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Compound of Interest

Compound Name: 2-Methoxy-5-methylpyridine

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methoxy-5-methylpyridine is a substituted pyridine derivative that has garnered interest in various chemical fields, including pharmaceuticals, agrochemicals, and materials science.^[1] In coordination chemistry, its unique electronic and steric properties, arising from the electron-donating methoxy group at the 2-position and the methyl group at the 5-position, make it an intriguing ligand for the formation of metal complexes. The nitrogen atom of the pyridine ring possesses a lone pair of electrons, enabling it to coordinate to a wide range of metal centers. The substituents on the pyridine ring can influence the stability, reactivity, and spectroscopic properties of the resulting coordination compounds.

This document provides an overview of the applications of **2-methoxy-5-methylpyridine** as a ligand, along with detailed experimental protocols for the synthesis and characterization of its metal complexes. Due to the limited availability of extensive research focused solely on **2-methoxy-5-methylpyridine** as a primary ligand, this guide also incorporates data and protocols for the closely related and well-studied 2-methoxypyridine as a representative model system.

Applications in Coordination Chemistry

The coordination of **2-methoxy-5-methylpyridine** to metal centers can impart specific properties to the resulting complexes, leading to a variety of applications:

- **Catalysis:** Metal complexes containing substituted pyridine ligands are widely employed as catalysts in organic synthesis. The electronic properties of the **2-methoxy-5-methylpyridine** ligand can modulate the catalytic activity of the metal center, making it suitable for reactions such as cross-coupling, hydrogenation, and oxidation.
- **Materials Science:** Coordination polymers and metal-organic frameworks (MOFs) incorporating pyridine-based ligands have shown promise in gas storage, separation, and sensing. The functional groups of **2-methoxy-5-methylpyridine** can be exploited to tune the porosity and functionality of such materials.
- **Bioinorganic Chemistry and Drug Development:** Pyridine derivatives are found in many biologically active molecules. Metal complexes of substituted pyridines are being investigated for their potential as therapeutic and diagnostic agents. The ligand can influence the bioavailability, targeting, and mechanism of action of the metallic drug.

Experimental Protocols

The following sections provide detailed experimental protocols for the synthesis and characterization of metal complexes with pyridine-based ligands. While direct protocols for **2-methoxy-5-methylpyridine** are not extensively documented, the following procedures for related pyridine ligands can be adapted.

Protocol 1: Synthesis of a General Transition Metal Complex with a Substituted Pyridine Ligand

This protocol describes a general method for the synthesis of a transition metal dihalide complex with two equivalents of a monodentate pyridine ligand.

Materials:

- Metal (II) halide (e.g., $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$, PdCl_2 , K_2PtCl_4)
- **2-Methoxy-5-methylpyridine** (or other substituted pyridine ligand)

- Methanol (or other suitable solvent)

Procedure:[2]

- Dissolve the substituted pyridine ligand (2 mmol) in 25 mL of methanol in a round-bottom flask.
- In a separate flask, dissolve the metal (II) halide (1 mmol) in 25 mL of methanol.
- Slowly add the metal salt solution to the ligand solution dropwise with constant stirring at room temperature.
- Continue stirring the reaction mixture for 9-14 hours.
- Filter the resulting solution to remove any insoluble impurities.
- Allow the filtrate to stand for several days to facilitate the precipitation of the complex.
- Collect the colored precipitate by filtration and dry it under vacuum.

Characterization:

The synthesized complex can be characterized by various spectroscopic and analytical techniques, including FT-IR, ^1H NMR, ^{13}C NMR, UV-Vis spectroscopy, magnetic susceptibility, elemental analysis (CHN), and molar conductivity.

Protocol 2: Synthesis of a Schiff Base Ligand Derived from a Pyridine Moiety and its Metal Complexes

This protocol details the synthesis of a more complex Schiff base ligand incorporating a pyridine unit and its subsequent complexation with Cu(II) and Zn(II) ions.[3]

Part A: Synthesis of the Schiff Base Ligand (HL)

Materials:

- 5-nitropyridine-2-amine

- 4-hydroxy-3-methoxybenzaldehyde
- Ethanol

Procedure:[3]

- Dissolve 5-nitropyridine-2-amine and 4-hydroxy-3-methoxybenzaldehyde in a 1:1 molar ratio in ethanol.
- Reflux the reaction mixture for 6 hours, monitoring the progress by Thin Layer Chromatography (TLC).
- Upon completion, evaporate the solvent under reduced pressure using a rotary evaporator.
- Wash the resulting yellow precipitate with ethanol, filter, and recrystallize from warm ethanol.

Part B: Synthesis of Metal Complexes

Materials:

- Schiff base ligand (HL) from Part A
- Cu(II) or Zn(II) salt (e.g., acetate or chloride)
- Ethanol

Procedure:[3]

- Dissolve the Schiff base ligand (HL) in ethanol.
- Prepare a solution of the corresponding metal salt in a 1:2 (metal:ligand) molar ratio.
- Add the metal salt solution to the ligand solution.
- Reflux the resulting mixture for 2 hours, during which the complex will precipitate.
- Filter the precipitate, wash with solvent, and dry.

Data Presentation

The following tables summarize typical characterization data for metal complexes with substituted pyridine ligands.

Table 1: Analytical and Physical Data for [M(MTP)₂Cl₂] Complexes (MTP = 6-Methoxy-2,3,4,5-tetrahydropyridine)[2]

Complex	Color	Yield (%)	M.p. (°C)	Molar Cond. ($\Omega^{-1}\text{cm}^2\text{mol}^{-1}$)	μ_{eff} (B.M.)
[Ni(MTP) ₂ Cl ₂]	Green	79	165	15	3.12
[Pd(MTP) ₂ Cl ₂]	Brown	83	180	10	Diamagnetic
[Pt(MTP) ₂ Cl ₂]	Yellow	88	210	20	Diamagnetic

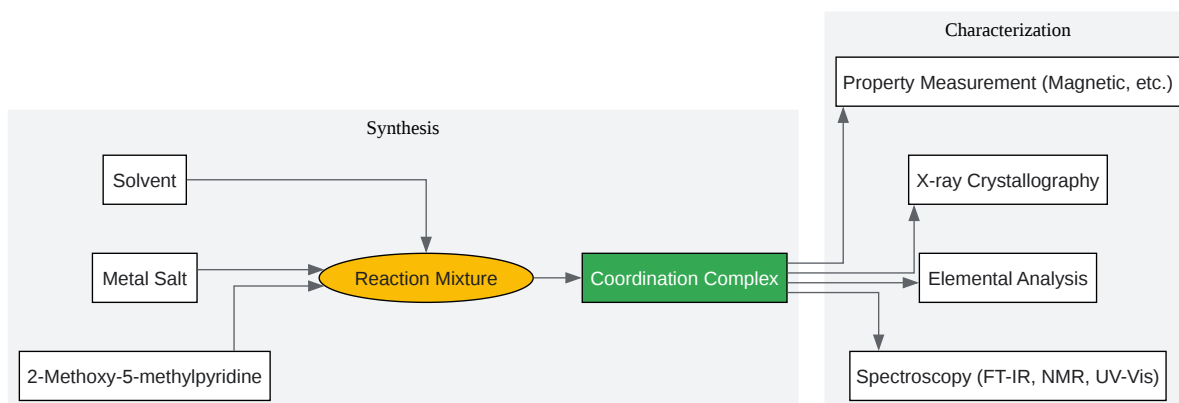
Table 2: Spectroscopic Data for a Schiff Base Ligand (HL) and its Cu(II) and Zn(II) Complexes[3]

Compound	$\nu(\text{C}=\text{N})$ (cm^{-1})	$\nu(\text{M}-\text{N})$ (cm^{-1})	$\nu(\text{M}-\text{O})$ (cm^{-1})	^1H NMR (δ , ppm) - CH=N	^1H NMR (δ , ppm) - OCH ₃
HL	1669	-	-	9.67 (s)	3.99 (s)
Cu(II) Complex	Shifted	Present	Present	Broadened/Shifted	Broadened/Shifted
Zn(II) Complex	Shifted	Present	Present	Shifted	Shifted

(Note: "s" denotes a singlet peak in the NMR spectrum. Spectroscopic data for paramagnetic complexes like Cu(II) often show broadened signals.)

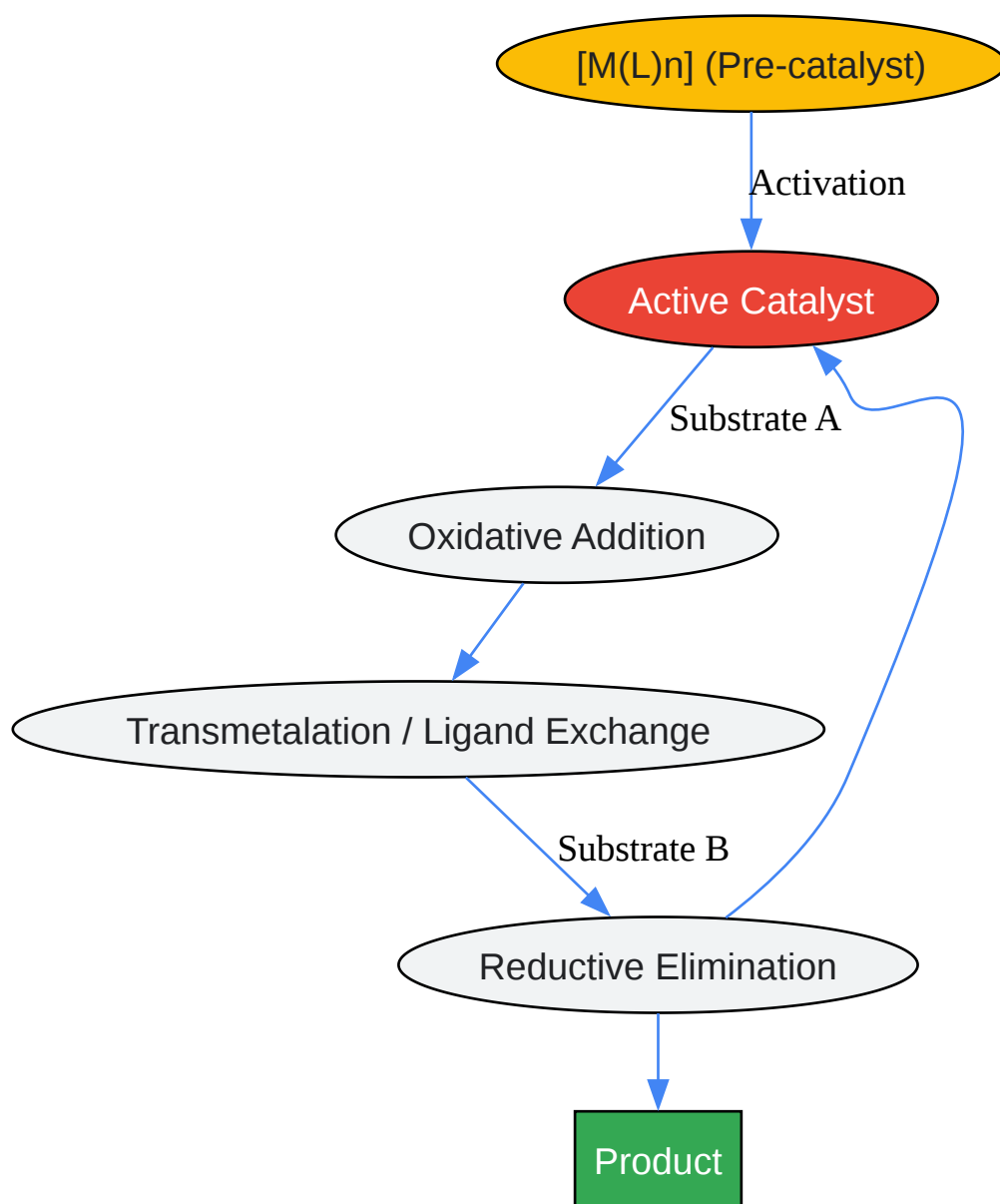
Visualizations

The following diagrams illustrate key concepts and workflows relevant to the coordination chemistry of **2-methoxy-5-methylpyridine** and its derivatives.



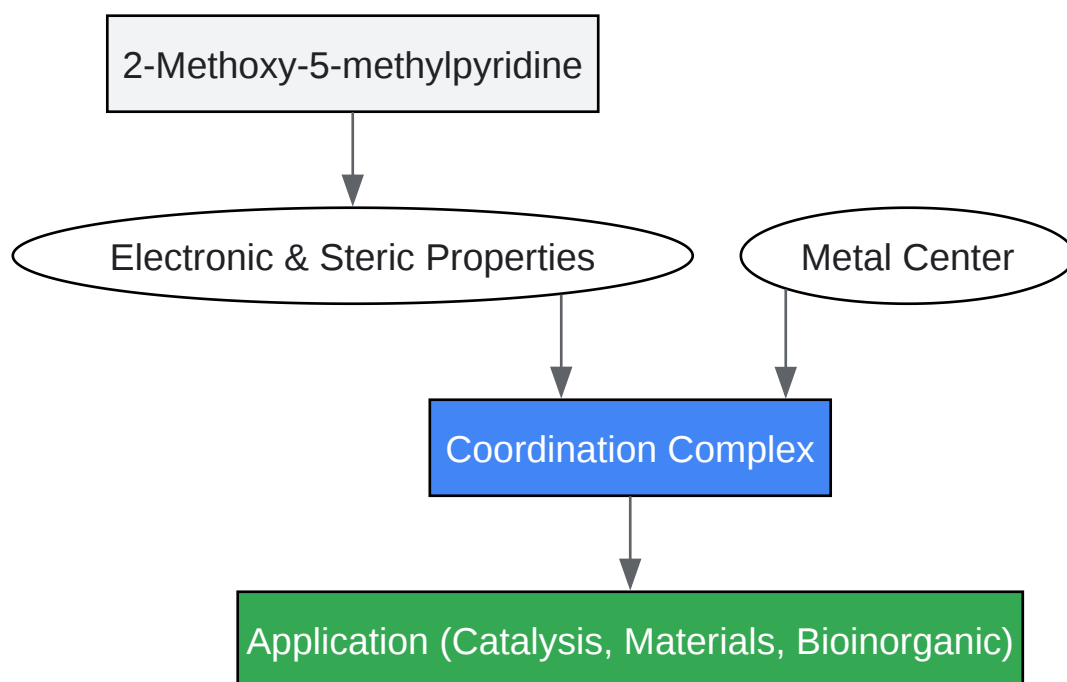
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Caption: General experimental workflow for the synthesis and characterization of metal complexes.



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Caption: A simplified catalytic cycle for a cross-coupling reaction.



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Caption: Logical relationship between ligand properties and complex applications.

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